

Safety and handling precautions for 2-(hydroxymethyl)benzonitrile.

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)benzonitrile

Cat. No.: B1590355

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An In-Depth Technical Guide to the Safe Handling of 2-(Hydroxymethyl)benzonitrile

This guide provides comprehensive safety and handling protocols for 2-(hydroxymethyl)benzonitrile, a versatile intermediate in pharmaceutical and chemical synthesis.[1][2] Designed for researchers, chemists, and drug development professionals, this document synthesizes critical safety data with field-proven insights to ensure the well-being of laboratory personnel and the integrity of research. The procedures outlined herein are based on a hierarchical approach to risk management, emphasizing the elimination and control of hazards at their source.

Chemical Identity and Physicochemical Properties

2-(Hydroxymethyl)benzonitrile, also known as 2-cyanobenzyl alcohol, is an aromatic compound containing both a nitrile and a hydroxymethyl group.[3] Understanding its physical and chemical properties is fundamental to its safe handling and storage.

| Property | Value | Source |
|---------------------|--|-----------|
| CAS Number | 89942-45-0 | [3][4][5] |
| Alternate CAS | 6472-56-0 | [6] |
| Molecular Formula | C ₈ H ₇ NO | [1][3][5] |
| Molecular Weight | 133.15 g/mol | [3][5][6] |
| Appearance | Solid | [4][6] |
| Storage Temperature | Room Temperature / 2-8°C Refrigerator | [3][4] |
| Solubility | Slightly soluble in water, soluble in organic solvents. | [6] |

Hazard Identification and Toxicological Profile

The primary hazards associated with **2-(hydroxymethyl)benzonitrile** are related to its irritant properties and acute toxicity. The Globally Harmonized System (GHS) provides a clear classification of these risks.[4]

GHS Classification

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 2 | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation |

Source: Sigma-Aldrich[4]. These classifications are identical to closely related analogs, such as 2-Fluoro-3-(hydroxymethyl)benzonitrile, reinforcing the toxicological profile.[7]

Toxicological Insights: The Nitrile Moiety

The toxicity profile is largely dictated by the benzonitrile structure. Aromatic nitriles can be metabolized, potentially releasing cyanide, which inhibits cellular respiration. While specific toxicokinetic data for this molecule is limited, the general toxicology of nitriles warrants a high degree of caution.^{[8][9]} Symptoms of exposure can range from irritation to more severe systemic effects characteristic of cyanide poisoning in cases of significant exposure.^[10] Therefore, preventing all routes of exposure—inhalation, ingestion, and dermal contact—is the cornerstone of safe handling.

Risk Assessment and Exposure Control

A systematic approach to controlling exposure is critical. The hierarchy of controls provides a framework for implementing the most effective safety measures.

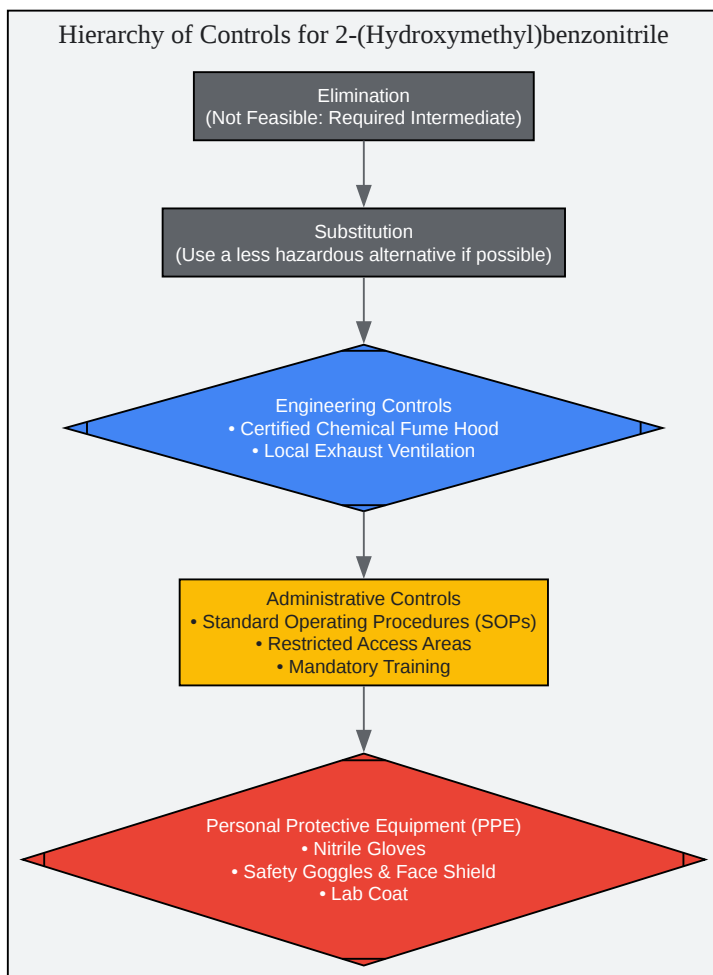


Fig. 1: Hierarchy of controls for managing exposure risk.

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Caption: Fig. 1: Hierarchy of controls for managing exposure risk.

Engineering Controls: The Primary Barrier

The most critical engineering control is the mandatory use of a certified chemical fume hood for all manipulations of **2-(hydroxymethyl)benzonitrile**, including weighing, transferring, and preparing solutions.^[7] This captures vapors and dust at the source, preventing inhalation, which is a primary exposure risk (H335).^[4] Ensure the fume hood has adequate airflow and is used correctly. Eyewash stations and safety showers must be readily accessible in the immediate work area.^{[11][12]}

Personal Protective Equipment (PPE): The Final Defense

PPE is not a substitute for robust engineering controls but is essential for protecting against direct contact.

- **Hand Protection:** Wear nitrile rubber gloves. Inspect gloves for tears or punctures before use and employ proper removal techniques to avoid skin contact. Dispose of contaminated gloves immediately.^[7]
- **Eye and Face Protection:** Chemical safety goggles are mandatory. For procedures with a higher risk of splashing, a full-face shield should be worn in addition to goggles.^[12]
- **Skin and Body Protection:** A flame-resistant lab coat should be worn and kept fully buttoned. Do not allow contaminated work clothing to leave the laboratory.^{[7][12]}

Safe Handling and Storage Procedures

Adherence to strict handling and storage protocols is essential to prevent accidents and degradation of the material.

Handling

- **Work Area:** Designate a specific area within a fume hood for handling this compound.
- **Hygiene:** Wash hands thoroughly with soap and water after handling and before leaving the lab. Do not eat, drink, or smoke in areas where this chemical is handled or stored.^[7]
- **Dispensing:** As a solid, avoid generating dust during weighing and transfer.^[11] Use anti-static and spark-proof tools where applicable.^[7]

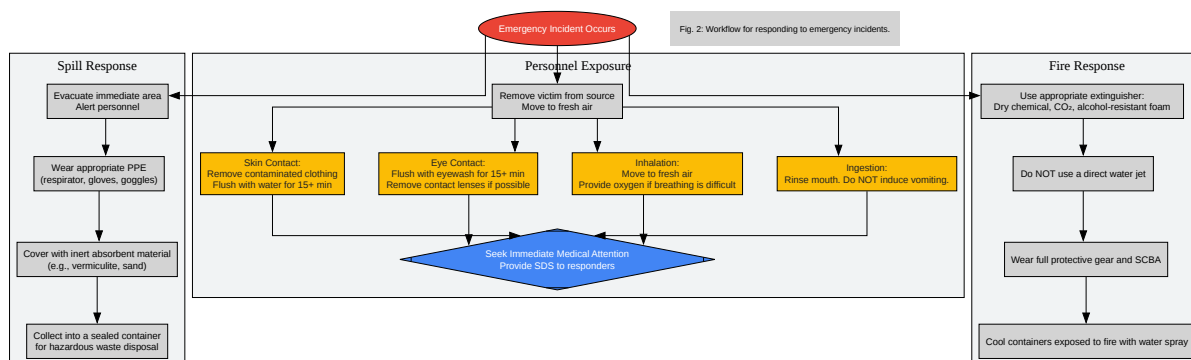
- Avoid Incompatibilities: Keep away from strong oxidizing agents, acids, and bases.^{[6][13]} Contact with strong acids could potentially lead to the generation of highly toxic hydrogen cyanide gas.

Storage

- Container: Store in a tightly sealed, properly labeled container.^{[6][7]}
- Location: Keep in a cool, dry, and well-ventilated area designated for hazardous chemicals.^[6]
- Segregation: Store separately from incompatible materials, particularly strong acids.^[6]

Emergency Procedures

Rapid and informed action is critical in an emergency. All personnel must be trained on these procedures before working with the compound.



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Caption: Fig. 2: Workflow for responding to emergency incidents.

First Aid Measures

- Inhalation (H335): Immediately move the person to fresh air. If breathing is difficult, trained personnel should administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.^{[7][12]}
- Skin Contact (H315): Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.^{[7][12]}

- Eye Contact (H319): Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.^{[7][12]}
- Ingestion (H302): Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention and provide the Safety Data Sheet to the medical personnel.^[7]

Spill Response Protocol

- Evacuate: Immediately alert others and evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Protect: Don appropriate PPE, including a respirator, chemical-resistant gloves, and eye protection.
- Contain: Prevent further spread of the spill. For solid spills, gently sweep up the material to avoid creating dust. For solutions, absorb with an inert, non-combustible material like vermiculite or sand.^[7]
- Collect: Carefully place the absorbed material and contaminated cleaning supplies into a sealed, labeled container for hazardous waste.
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent followed by soap and water.

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide. Water spray can be used to cool fire-exposed containers.^[7]
- Hazards of Combustion: Thermal decomposition can produce toxic gases, including carbon oxides, nitrogen oxides (NO_x), and hydrogen cyanide.
- Protective Equipment: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).

Disposal Considerations

All waste containing **2-(hydroxymethyl)benzonitrile** must be treated as hazardous.

- Waste Generation: Minimize the generation of waste wherever possible.
- Containers: Collect waste in dedicated, sealed, and properly labeled containers. Do not mix with other waste streams.
- Disposal: Dispose of waste through a licensed chemical waste disposal company. Adhere to all local, state, and federal regulations for hazardous waste disposal.^[14]

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